

# Technical Guide: Certificate of Analysis for 2-Acetyl-1-pyrroline-13C5

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## Compound of Interest

Compound Name: 2-Acetyl-1-pyrroline-13C5

Cat. No.: B12373793

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the data and methodologies associated with the quality control and analysis of **2-Acetyl-1-pyrroline-13C5**, a stable isotope-labeled internal standard crucial for quantitative studies.

## Certificate of Analysis (Exemplar)

Below is a representative Certificate of Analysis (CoA) for **2-Acetyl-1-pyrroline-13C5**. The data presented are illustrative and typical for a batch of this internal standard.

## Quantitative Data Summary

| Test              | Specification              | Result                      | Method                                      |
|-------------------|----------------------------|-----------------------------|---|
| Identity          | Conforms to structure      | Conforms                    | <sup>1</sup> H NMR, <sup>13</sup> C NMR, MS |
| Chemical Purity   | ≥98.0%                     | 99.2%                       | GC-MS (TIC)                                 |
| Isotopic Purity   | ≥99 atom % <sup>13</sup> C | 99.5 atom % <sup>13</sup> C | Mass Spectrometry                           |
| Concentration     | 100 µg/mL in Acetonitrile  | 100.8 µg/mL                 | LC-MS/MS (Isotope Dilution)                 |
| Residual Solvents | ≤0.5%                      | <0.1%                       | Headspace GC-MS                             |
| Water Content     | ≤0.5%                      | 0.2%                        | Karl Fischer Titration                      |

## Physical and Chemical Properties

| Property         | Value   |
|------------------|---|
| Chemical Formula | $^{13}\text{C}_5\text{C}_1\text{H}_9\text{NO}$            |
| Molecular Weight | 116.10 g/mol  |
| Appearance       | Colorless to pale yellow solution                         |
| Storage          | -20°C in a tightly sealed container, protected from light |

## Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

### Gas Chromatography-Mass Spectrometry (GC-MS) for Chemical Purity

- Instrumentation: Agilent 8890 GC system coupled to a 5977B Mass Selective Detector.
- Column: HP-5ms, 30 m x 0.25 mm ID, 0.25  $\mu\text{m}$  film thickness.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Oven Temperature Program:
  - Initial temperature: 50°C, hold for 2 minutes.
  - Ramp: 10°C/min to 250°C.
  - Hold: 5 minutes at 250°C.
- Injector: Splitless mode at 250°C.
- MSD Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Scan Range: m/z 35-200.
- Data Analysis: Chemical purity is determined by the total ion chromatogram (TIC) peak area percentage.

## Mass Spectrometry for Isotopic Purity Determination

- Instrumentation: High-resolution mass spectrometer (e.g., Thermo Scientific Q Exactive Orbitrap).
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Sample Infusion: The sample is diluted in 50:50 acetonitrile:water with 0.1% formic acid and infused directly into the mass spectrometer.
- MS Parameters:
  - Resolution: 140,000.
  - Scan Range: m/z 100-150.
- Data Analysis: The isotopic distribution is analyzed to determine the percentage of the M+5 peak relative to the sum of all isotopic peaks for the compound.

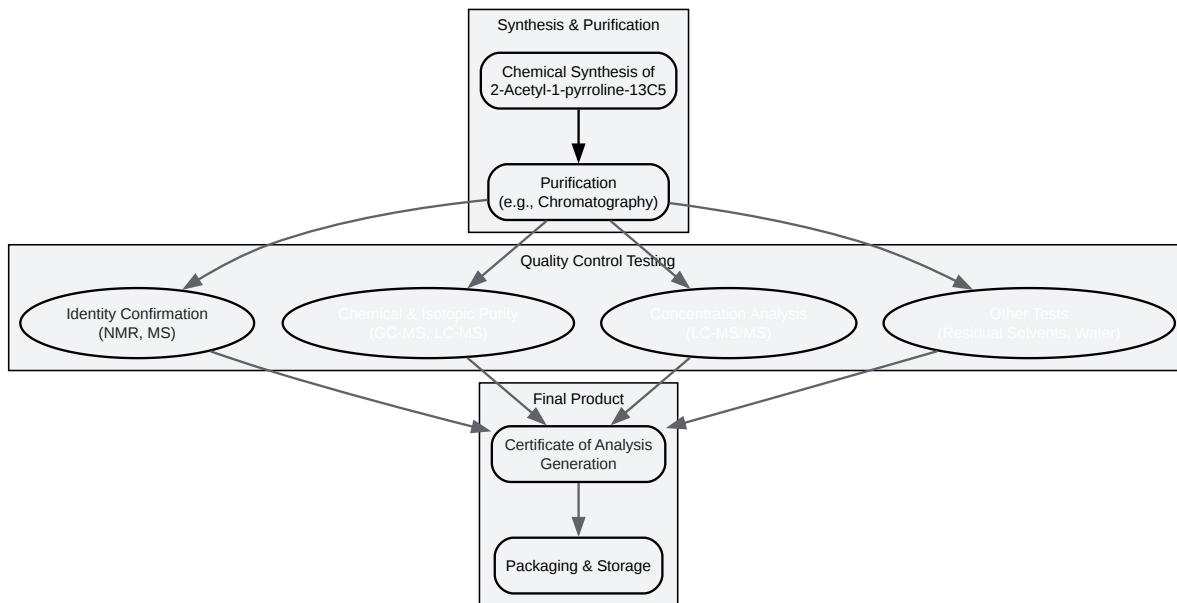
## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Concentration

- Instrumentation: Sciex Triple Quad 6500+ LC-MS/MS system.
- LC Conditions:
  - Column: C18 reverse-phase column (e.g., Waters Acquity UPLC BEH C18, 2.1 x 50 mm, 1.7 µm).

- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- MS/MS Conditions:
  - Ionization: ESI positive.
  - Multiple Reaction Monitoring (MRM) transitions:
    - **2-Acetyl-1-pyrroline-13C5:** Precursor ion > Product ion (specific masses determined during method development).
    - Unlabeled 2-Acetyl-1-pyrroline (for calibration curve): Precursor ion > Product ion.
- Quantitation: A calibration curve is generated using a certified unlabeled standard of 2-Acetyl-1-pyrroline. The concentration of the 13C5-labeled compound is determined by isotope dilution analysis.

## Mandatory Visualizations

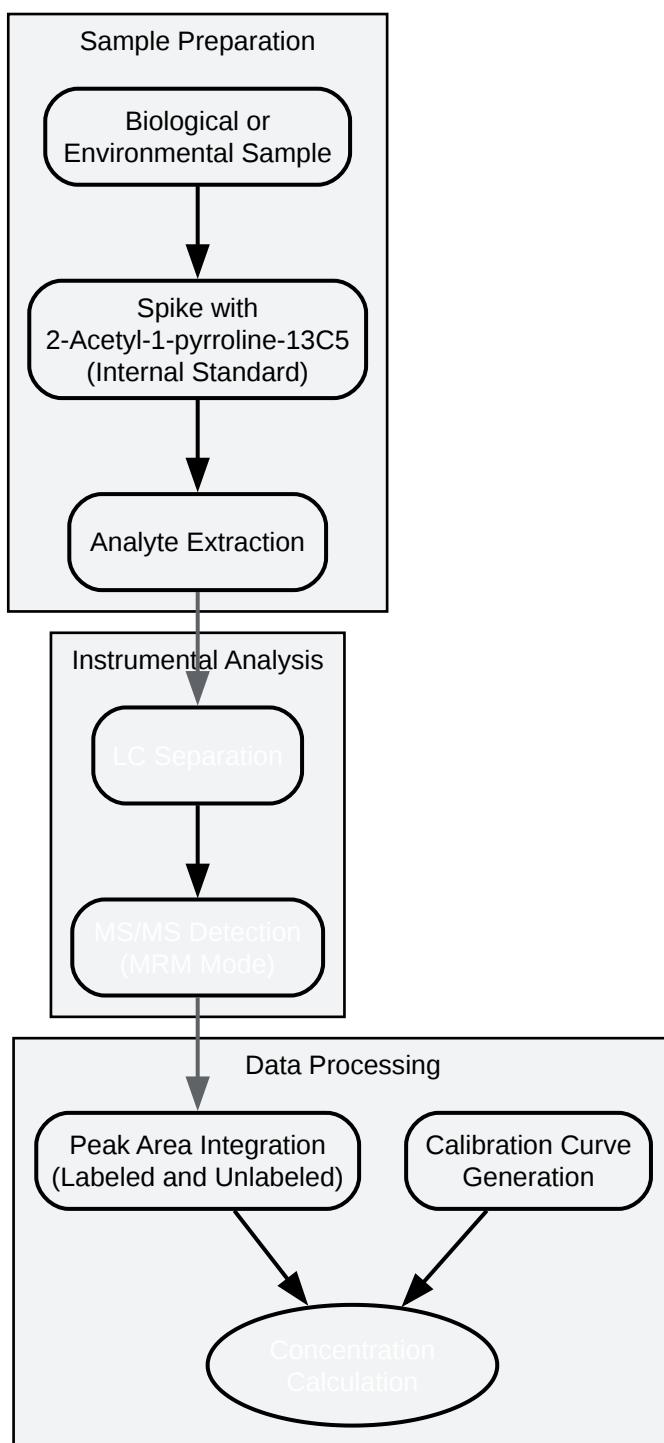
### Quality Control Workflow for 2-Acetyl-1-pyrroline-13C5



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Caption: Quality Control Workflow for Isotope-Labeled Standard.

## Analytical Workflow for Quantification using Isotope Dilution

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Caption: Isotope Dilution Analysis Workflow.

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